

Application Notes and Protocols for the Synthesis and Purification of 4-Nitroguaiacol

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Compound of Interest

Compound Name: **2-Methoxy-4-nitrophenol**

Cat. No.: **B027342**

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Introduction

4-Nitroguaiacol, also known as **2-methoxy-4-nitrophenol**, is a valuable aromatic nitrophenol derivative.^[1] It serves as a crucial intermediate in the synthesis of a variety of organic compounds.^[1] Its applications span across pharmaceuticals, agrochemicals, and dyes, highlighting its industrial significance.^[1] In the realm of research and development, 4-Nitroguaiacol is utilized in the creation of new drugs, owing to its potential as a bioactive agent.^[1] Furthermore, it is employed in analytical chemistry as a reagent and in biochemical research to investigate enzyme kinetics.^[1]

This document provides detailed protocols for the laboratory-scale synthesis of 4-Nitroguaiacol via the nitration of guaiacol, followed by its purification using recrystallization.

Materials and Equipment

- Reagents: Guaiacol (2-methoxyphenol), nitric acid (70%), sulfuric acid (96%), acetic acid, sodium nitrite, ice, ethanol, distilled water.
- Equipment: Round-bottom flasks, beakers, Erlenmeyer flasks, magnetic stirrer and stir bars, heating mantle, ice bath, dropping funnel, Buchner funnel, vacuum flask, filter paper, melting point apparatus, glass rods, graduated cylinders.

Synthesis of 4-Nitroguaiacol via Nitration of Guaiacol

This protocol describes the direct nitration of guaiacol using a mixture of nitric and sulfuric acids. This is a standard method for introducing a nitro group onto an activated aromatic ring.

Experimental Protocol

- Preparation of the Nitrating Mixture: In a flask, carefully prepare the nitrating mixture by slowly adding 10 mL of concentrated sulfuric acid to 10 mL of concentrated nitric acid. This process is highly exothermic and should be performed in an ice bath to maintain a low temperature.
- Dissolution of Guaiacol: In a separate beaker, dissolve 12.4 g (0.1 mol) of guaiacol in 20 mL of glacial acetic acid.
- Nitration Reaction: Cool the guaiacol solution in an ice-salt bath to 0-5 °C. Slowly add the prepared cold nitrating mixture dropwise to the guaiacol solution with constant and vigorous stirring. The temperature of the reaction mixture must be maintained below 10 °C throughout the addition to prevent over-nitration and side reactions.
- Reaction Completion and Quenching: After the addition is complete, continue stirring the mixture in the ice bath for an additional 2 hours. Subsequently, pour the reaction mixture slowly into 200 mL of ice-cold water with stirring.
- Isolation of Crude Product: The crude 4-Nitroguaiacol will precipitate as a yellow solid. Allow the precipitate to settle, then collect the solid by vacuum filtration using a Buchner funnel.
- Washing: Wash the collected solid with cold water until the washings are neutral to litmus paper to remove any residual acid.
- Drying: Dry the crude product in a desiccator or in a low-temperature oven.

Quantitative Data for Synthesis

Reagent	Molecular Formula	Molecular Weight (g/mol)	Amount	Moles (mol)	Molar Ratio
Guaiacol	C ₇ H ₈ O ₂	124.14	12.4 g	0.1	1
Nitric Acid	HNO ₃	63.01	~10 mL	~0.16	~1.6
Sulfuric Acid	H ₂ SO ₄	98.08	~10 mL	~0.18	~1.8

Purification of 4-Nitroguaiacol by Recrystallization

Recrystallization is a technique used to purify solid compounds. The principle is based on the differential solubility of the compound and impurities in a suitable solvent at different temperatures.

Experimental Protocol

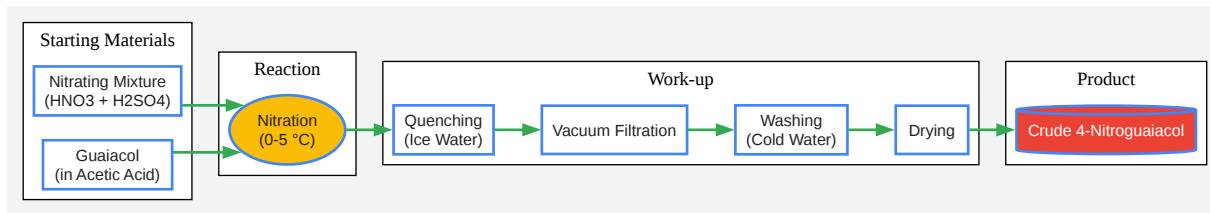
- Solvent Selection: Ethanol is a suitable solvent for the recrystallization of 4-Nitroguaiacol. The compound should be sparingly soluble in cold ethanol but highly soluble in hot ethanol.
- Dissolution: Place the crude 4-Nitroguaiacol in an Erlenmeyer flask. Add a minimum amount of hot ethanol to dissolve the solid completely. The solution should be heated gently on a hot plate.^[2]
- Hot Filtration (if necessary): If there are any insoluble impurities, perform a hot filtration using a pre-heated funnel and fluted filter paper to remove them. This step should be done quickly to prevent premature crystallization.^[3]
- Crystallization: Allow the hot, clear solution to cool slowly to room temperature.^[2] Slow cooling promotes the formation of larger, purer crystals.^[2] Do not disturb the flask during this process.^[2]
- Complete Crystallization: Once the solution has reached room temperature and crystal formation has ceased, place the flask in an ice bath for about 15-20 minutes to maximize the yield of the purified product.^[4]

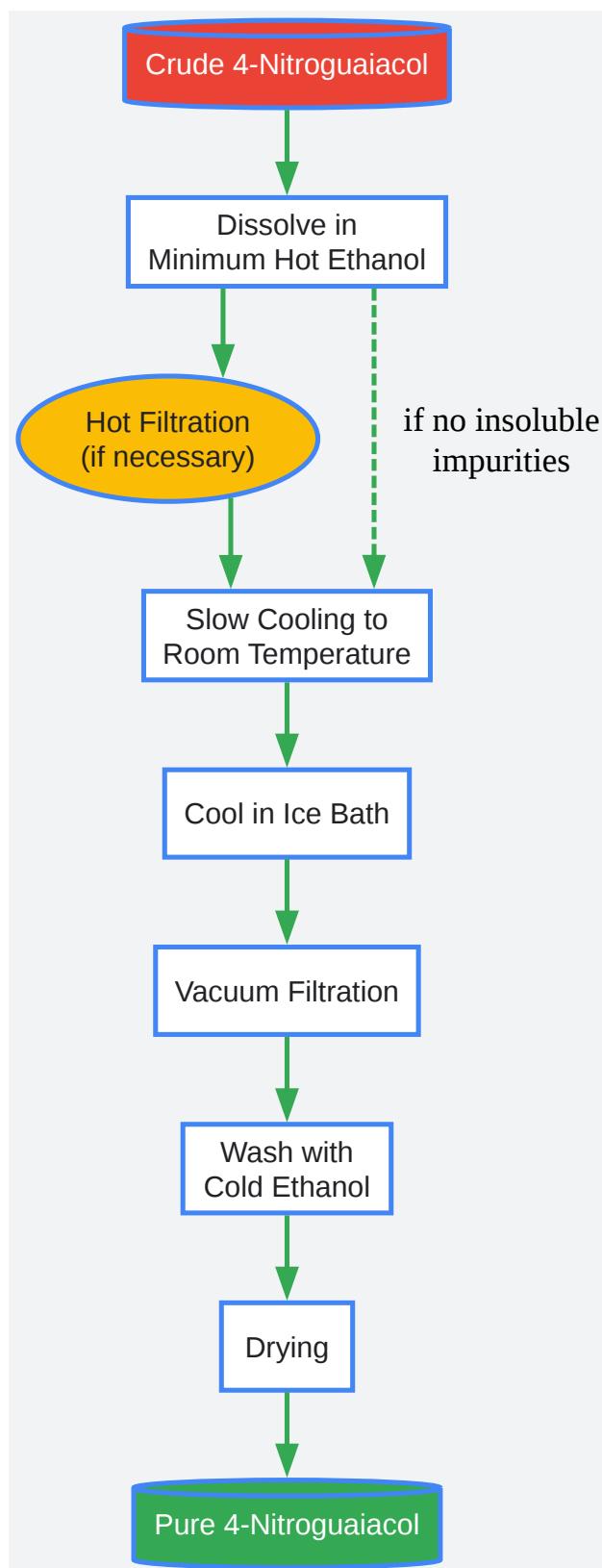
- Isolation of Pure Crystals: Collect the purified crystals by vacuum filtration using a Buchner funnel.
- Washing: Wash the crystals with a small amount of ice-cold ethanol to remove any adhering impurities.
- Drying: Dry the purified crystals in a desiccator or a low-temperature oven.
- Characterization: Determine the melting point of the purified 4-Nitroguaiacol. The literature melting point is 102-104 °C.[1][5] A sharp melting point close to the literature value is an indication of high purity.

Physical Properties of 4-Nitroguaiacol

Property	Value
Synonyms	2-Methoxy-4-nitrophenol
CAS Number	3251-56-7
Molecular Formula	C ₇ H ₇ NO ₄
Molecular Weight	169.13 g/mol [1]
Appearance	Yellow crystalline powder[1]
Melting Point	102 - 104 °C[1][5]
Purity (Typical)	≥ 98% (GC)[1]

Visualized Workflows





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References

- 1. chemimpex.com [chemimpex.com]
- 2. web.mnstate.edu [web.mnstate.edu]
- 3. google.com [google.com]
- 4. m.youtube.com [m.youtube.com]
- 5. 4-Nitroguaiacol 97 3251-56-7 [sigmaaldrich.com]
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